

Aniline Phosphate: A Technical Safety Profile for Research and Development

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Compound of Interest

Compound Name: Aniline phosphate

Cat. No.: B1265953

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This technical guide provides a comprehensive overview of the safety data for **aniline phosphate**, intended for researchers, scientists, and professionals in drug development. Due to the limited availability of specific safety data for **aniline phosphate**, this guide leverages data from its primary hazardous component, aniline, to provide a thorough understanding of its toxicological and safety profile. **Aniline phosphate**, as a salt of aniline, is expected to exhibit similar toxicological characteristics.

Chemical Identification and Physical Properties

Aniline phosphate is the salt formed from aniline and phosphoric acid.^[1] While specific data for the salt is sparse, the properties of aniline are well-documented and serve as a reliable proxy for assessing its hazards.

Table 1: Physical and Chemical Properties

Property	Value (Aniline Phosphate)	Value (Aniline)
Molecular Formula	C6H10NO4P[1]	C6H7N[2]
Molecular Weight	188.10 g/mol [1]	93.12 g/mol [3]
Appearance	Data not available	Yellowish to brownish oily liquid[3][4]
Melting Point	180 °C[5]	-6 °C (21 °F)[3][4]
Boiling Point	Data not available	184 °C (363 °F)[3][4]
Flash Point	Data not available	70 °C (158 °F)[4][6]
Autoignition Temperature	Data not available	615 °C (1139 °F)[6]
Vapor Density	Data not available	3.22 (Heavier than air)[3]
Specific Gravity	Data not available	1.022 @ 20°C (Denser than water)[3]
Solubility	Data not available	Slightly soluble in water[3][4]

Hazard Identification and GHS Classification

Aniline is classified as a highly toxic substance with both acute and chronic health risks. It is a suspected carcinogen and mutagen and is known to cause significant organ damage with repeated exposure.[7][8]

Table 2: GHS Hazard Classification for Aniline

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral, Dermal, Inhalation)	3	H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled.[9][10]
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage.[9][10]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[9][10]
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects.[9][10]
Carcinogenicity	2	H351: Suspected of causing cancer.[9][10]
Specific Target Organ Toxicity (Repeated Exposure)	1	H372: Causes damage to organs (Blood) through prolonged or repeated exposure.[7][9]
Hazardous to the Aquatic Environment (Acute)	1	H400: Very toxic to aquatic life.[9]
Hazardous to the Aquatic Environment (Chronic)	1	H410: Very toxic to aquatic life with long lasting effects.[7]
Flammable Liquids	4	H227: Combustible liquid.[7]

Toxicological Data

The primary toxic effect of aniline is methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced, leading to cyanosis (a blueish discoloration of the skin).[3][6][11] Individuals with glucose-6-phosphate-dehydrogenase deficiency are at special risk.[3]

Table 3: Acute Toxicity Data for Aniline

Route of Exposure	Endpoint	Value	Species	Reference
Oral	LD50	250 mg/kg	Rat	[8] [12]
Dermal	LD50	820 mg/kg	Rabbit	[8] [12] [13]
Inhalation	LC50	248 ppm (4h)	Mouse	[8]

Experimental Protocols

The toxicological and physical data presented in Safety Data Sheets are derived from standardized experimental protocols, typically following guidelines from organizations like the OECD (Organisation for Economic Co-operation and Development).

- **Acute Oral Toxicity (LD50):** Typically determined using OECD Test Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method). A single dose of the substance is administered to a group of fasted animals (e.g., rats) by gavage. The animals are observed for up to 14 days for signs of toxicity and mortality. The LD50 is the statistically estimated dose that would be lethal to 50% of the animals.
- **Acute Dermal Toxicity (LD50):** Following OECD Test Guideline 402, the substance is applied to a shaved area of the skin of an animal (e.g., rabbit) for 24 hours. The animals are observed for signs of toxicity and mortality over 14 days.
- **Acute Inhalation Toxicity (LC50):** As per OECD Test Guideline 403, animals (e.g., rats or mice) are exposed to the substance as a vapor, dust, or aerosol in an inhalation chamber for a set period (typically 4 hours). The concentration that is lethal to 50% of the test animals is the LC50.

The workflow for handling a toxic substance like **aniline phosphate** in a research setting requires stringent safety measures.

Caption: Experimental Workflow for Safe Handling of **Aniline Phosphate**.

Exposure Controls and Personal Protection

Given the high toxicity of aniline, strict adherence to occupational exposure limits and the use of personal protective equipment are mandatory.

Table 4: Occupational Exposure Limits for Aniline

Organization	Limit	Value	Notes
OSHA	PEL (8-hr TWA)	5 ppm	Legal airborne permissible exposure limit. [11] [13]
ACGIH	TLV (8-hr TWA)	2 ppm	Threshold limit value. [11] [13]
NIOSH	REL	Lowest Feasible Concentration	Recommended exposure limit for a carcinogen. [11]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles and a face shield.[\[5\]](#)
- Skin Protection: Handle with chemical-impermeable gloves (e.g., nitrile) and wear protective clothing. Contaminated clothing should be removed immediately.[\[3\]](#)[\[5\]](#)
- Respiratory Protection: If exposure limits are exceeded, a full-face respirator with appropriate cartridges is necessary.[\[5\]](#)

First Aid and Emergency Procedures

Immediate action is critical in the event of exposure to **aniline phosphate**. The primary goal is to decontaminate the victim and seek immediate medical attention.

Caption: Logical Relationship for **Aniline Phosphate** First Aid Response.

Fire-Fighting and Accidental Release Measures

- Fire-Fighting: Aniline is a combustible liquid.[\[6\]](#) Use dry chemical, foam, carbon dioxide, or water spray to extinguish fires.[\[6\]](#) Firefighters must wear self-contained breathing apparatus

(SCBA) and full protective clothing.[3][6]

- Accidental Release: In case of a spill, evacuate the area. Remove all sources of ignition.[6] Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it in a suitable container for disposal.[6] Prevent the material from entering drains or waterways.[7]

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